

# Application Notes and Protocols for GSK-4716 in C2C12 Cell Differentiation

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: GSK-4716

Cat. No.: B1208999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

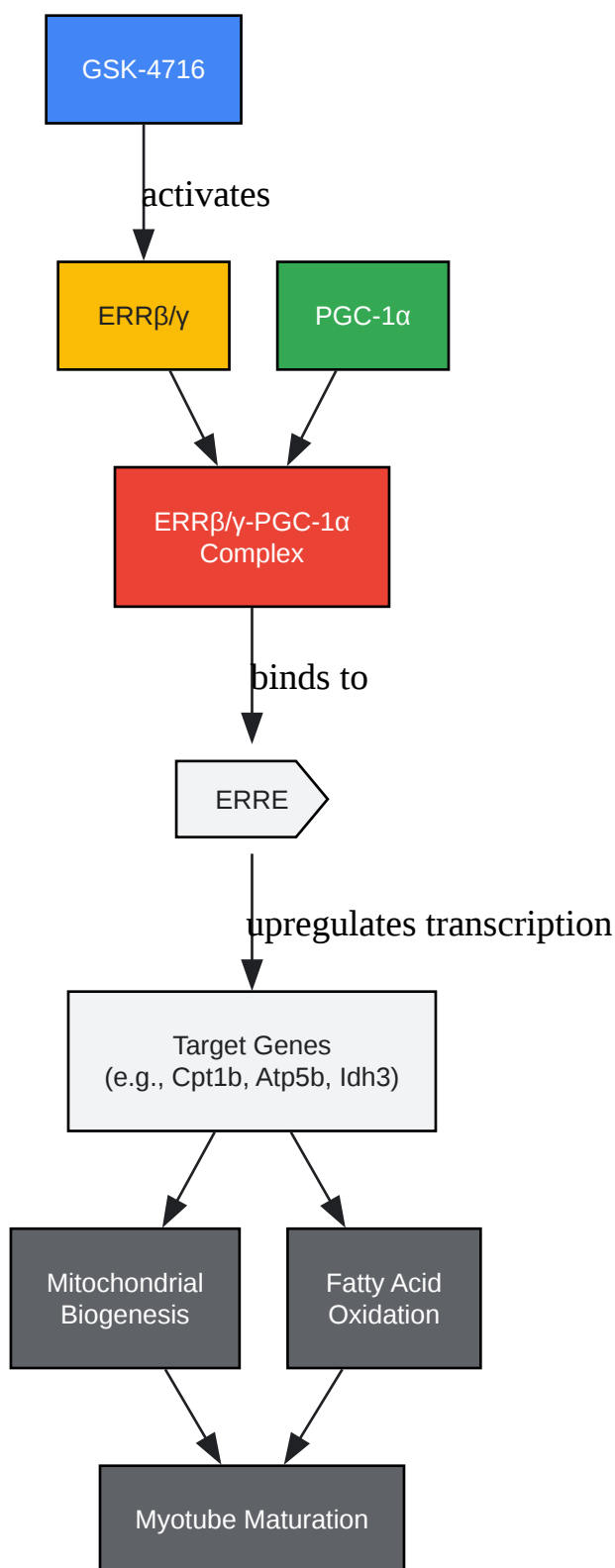
**GSK-4716** is a potent and selective agonist of the Estrogen-Related Receptors  $\beta$  and  $\gamma$  (ERR $\beta$ /ERR $\gamma$ ). These nuclear receptors are key regulators of cellular metabolism and have been shown to play a significant role in skeletal muscle biology. In the context of C2C12 myoblast differentiation, activation of ERR $\gamma$  by **GSK-4716** can modulate the expression of genes involved in mitochondrial biogenesis and oxidative metabolism, thereby influencing myotube formation and maturation. These application notes provide a detailed protocol for utilizing **GSK-4716** to promote the differentiation of C2C12 cells, along with methods for assessing the extent of myogenesis.

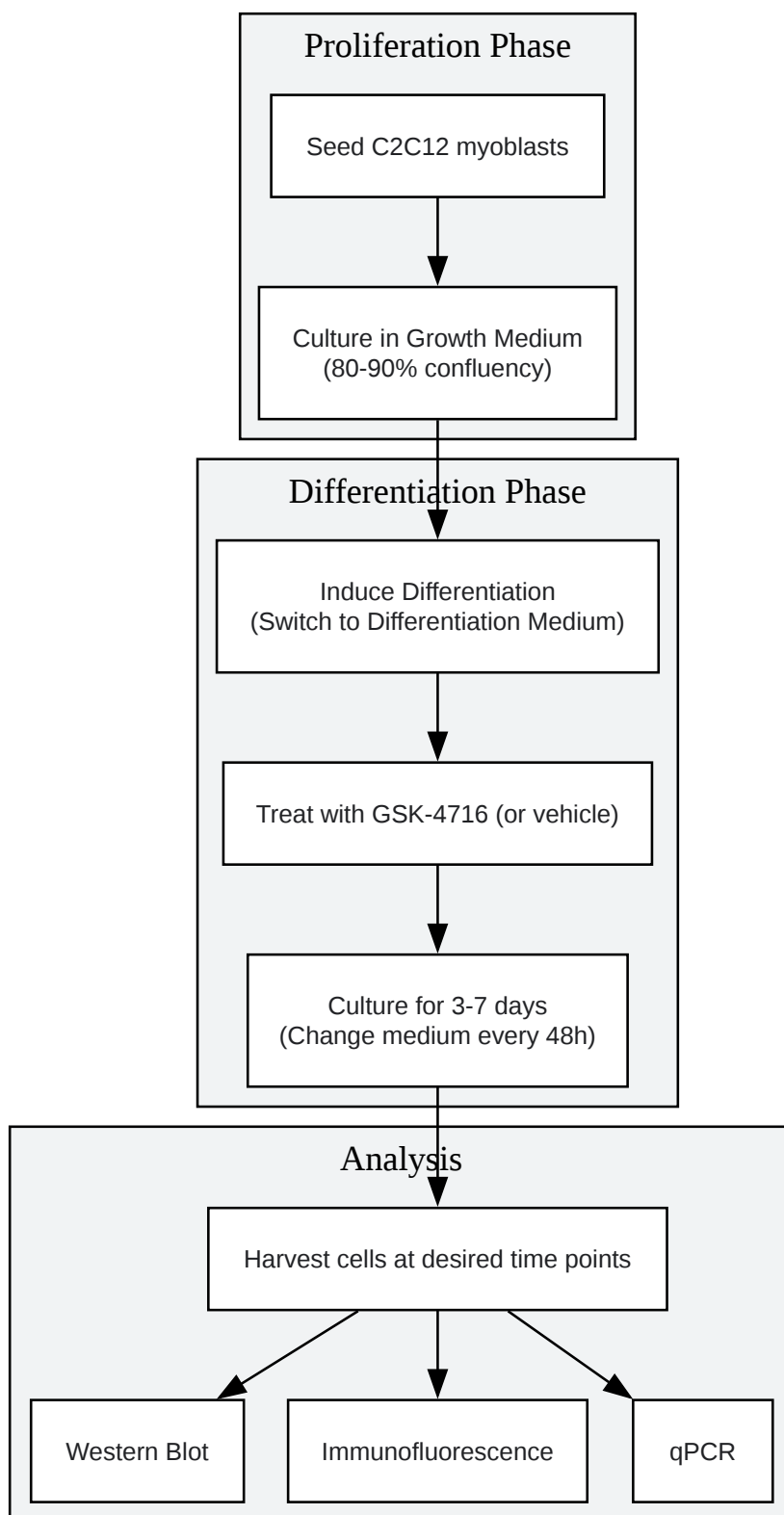
## Mechanism of Action

**GSK-4716**, as an ERR $\beta/\gamma$  agonist, mimics the action of endogenous ligands to activate these receptors. In skeletal muscle cells, ERR $\gamma$  expression is upregulated during differentiation and is associated with a shift towards a more oxidative, slow-twitch fiber phenotype. Upon activation by **GSK-4716**, ERR $\gamma$  forms a heterodimer with the peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 $\alpha$ ). This complex then binds to ERR response elements

(ERREs) in the promoter regions of target genes, upregulating their transcription. Key downstream effects include increased mitochondrial biogenesis, enhanced fatty acid oxidation, and modulation of myogenic regulatory factors, collectively contributing to the differentiation and maturation of myotubes.

## Signaling Pathway





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for GSK-4716 in C2C12 Cell Differentiation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208999/docs#application-notes-and-protocols-for-gsk-4716-in-c2c12-cell-differentiation\]](https://www.benchchem.com/product/b1208999/docs#application-notes-and-protocols-for-gsk-4716-in-c2c12-cell-differentiation)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)